

Technical Guide: Ethyl 5-(4-nitrophenyl)-5-oxovalerate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ethyl 5-(4-nitrophenyl)-5-oxovalerate*

CAS No.: 898777-59-8

Cat. No.: B1327885

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Introduction

Ethyl 5-(4-nitrophenyl)-5-oxovalerate is an organic compound of interest in medicinal chemistry and synthetic organic chemistry. Its structure, featuring a nitro-substituted aromatic ring and a keto-ester chain, makes it a versatile intermediate for the synthesis of more complex molecules, including potential pharmaceutical candidates. The presence of the nitro group allows for further functionalization, such as reduction to an amine, which can then be used in a variety of coupling reactions. This guide provides a comprehensive overview of its synthesis, and estimated physicochemical properties, presented in a format tailored for laboratory use. Although a specific CAS number for this compound is not readily available in public databases, its existence is noted in chemical supplier catalogs.

Physicochemical Data

Quantitative data for **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** is not widely published. The following table provides estimated values based on the known properties of analogous

compounds, such as 4'-nitroacetophenone and other ethyl 5-aryl-5-oxovalerate derivatives.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Estimated Value	Notes
Molecular Formula	C ₁₃ H ₁₅ NO ₅	
Molecular Weight	265.26 g/mol	
Appearance	Pale yellow solid	Based on 4'-nitroacetophenone. [1] [2] [4]
Melting Point	70-85 °C	Estimated based on 4'-nitroacetophenone (75-78 °C). [1] [6]
Boiling Point	> 300 °C	Likely to decompose upon boiling at atmospheric pressure.
Solubility	Insoluble in water. Soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.	Based on the general solubility of similar aromatic ketones. [1] [2]

Synthesis

The most plausible method for the synthesis of **Ethyl 5-(4-nitrophenyl)-5-oxovalerate** is the Friedel-Crafts acylation of nitrobenzene with ethyl 4-(chloroformyl)butanoate. It is important to note that Friedel-Crafts acylations on strongly deactivated rings like nitrobenzene are known to be challenging and may require forcing conditions.[\[8\]](#)

Experimental Protocol: Friedel-Crafts Acylation

Reagents and Materials:

- Nitrobenzene
- Ethyl 4-(chloroformyl)butanoate (CAS: 1501-26-4)[\[9\]](#)

- Anhydrous Aluminum Chloride (AlCl_3)
- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), concentrated
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser with a drying tube
- Addition funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

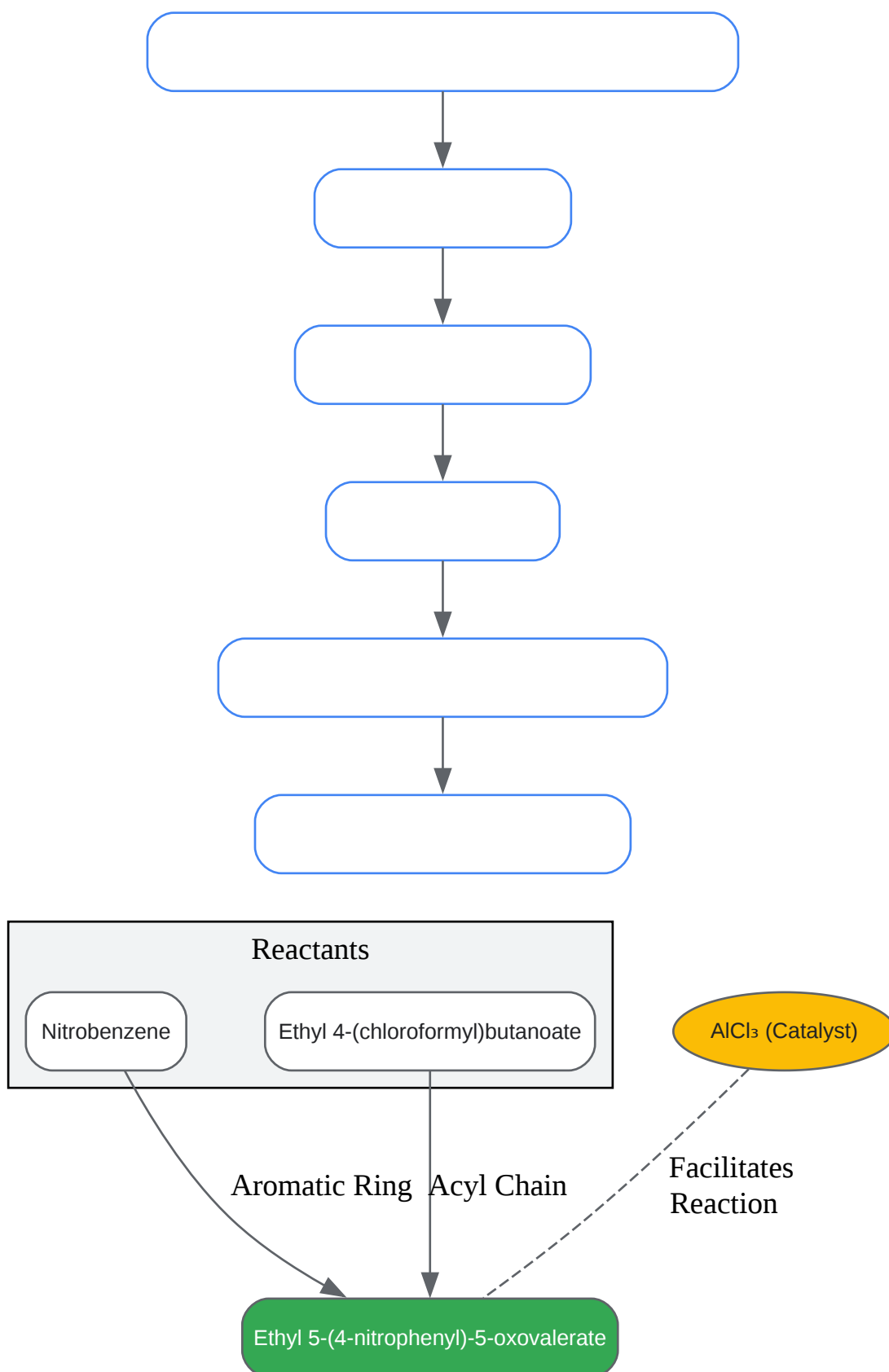
- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser with a calcium chloride drying tube, and an addition funnel, suspend anhydrous aluminum chloride (1.2 to 2.5 equivalents) in anhydrous dichloromethane. Cool the suspension to 0 °C in an ice bath.
- **Formation of Acylium Ion:** Slowly add ethyl 4-(chloroformyl)butanoate (1 equivalent) dissolved in a small amount of anhydrous dichloromethane to the stirred suspension via the addition funnel. After the addition is complete, allow the mixture to stir at 0 °C for 30 minutes.

- **Acylation:** Add nitrobenzene (1 equivalent) dropwise to the reaction mixture. After the addition, remove the ice bath and allow the reaction to warm to room temperature. The reaction may require heating to reflux for several hours to proceed to completion due to the deactivating nature of the nitro group. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to 0 °C in an ice bath and slowly quench the reaction by the dropwise addition of concentrated hydrochloric acid. This will decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Add water and separate the organic layer. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) or by recrystallization from a suitable solvent (e.g., ethanol or a mixture of ethyl acetate and hexanes).

Visualizations

Synthesis Workflow

The following diagram illustrates the proposed synthetic workflow for **Ethyl 5-(4-nitrophenyl)-5-oxovalerate**.



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- To cite this document: BenchChem. [Technical Guide: Ethyl 5-(4-nitrophenyl)-5-oxovalerate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1327885/docs#technical-guide-ethyl-5-4-nitrophenyl-5-oxovalerate>]

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